

Macrophylloside D (CAS No. 179457-69-3): A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Macrophylloside D*

Cat. No.: *B15292644*

[Get Quote](#)

Abstract: This document provides a comprehensive technical overview of **Macrophylloside D**, a natural glycoside with the CAS number 179457-69-3. **Macrophylloside D** has been identified as a compound with potential therapeutic value, primarily attributed to its antioxidant and anti-inflammatory properties.^[1] It belongs to the saponin group of secondary metabolites and is a chromene derivative isolated from the medicinal plant *Gentiana macrophylla*.^{[1][2]} This guide consolidates available data on its chemical properties, biological activities, and isolation methodologies to serve as a foundational resource for researchers in pharmacology and drug development. All products are intended for research purposes only and are not for human consumption.^[3]

Chemical and Physical Properties

Macrophylloside D is a phenolic natural product characterized by a complex glycosidic structure.^{[2][4]} Its fundamental properties are summarized below.

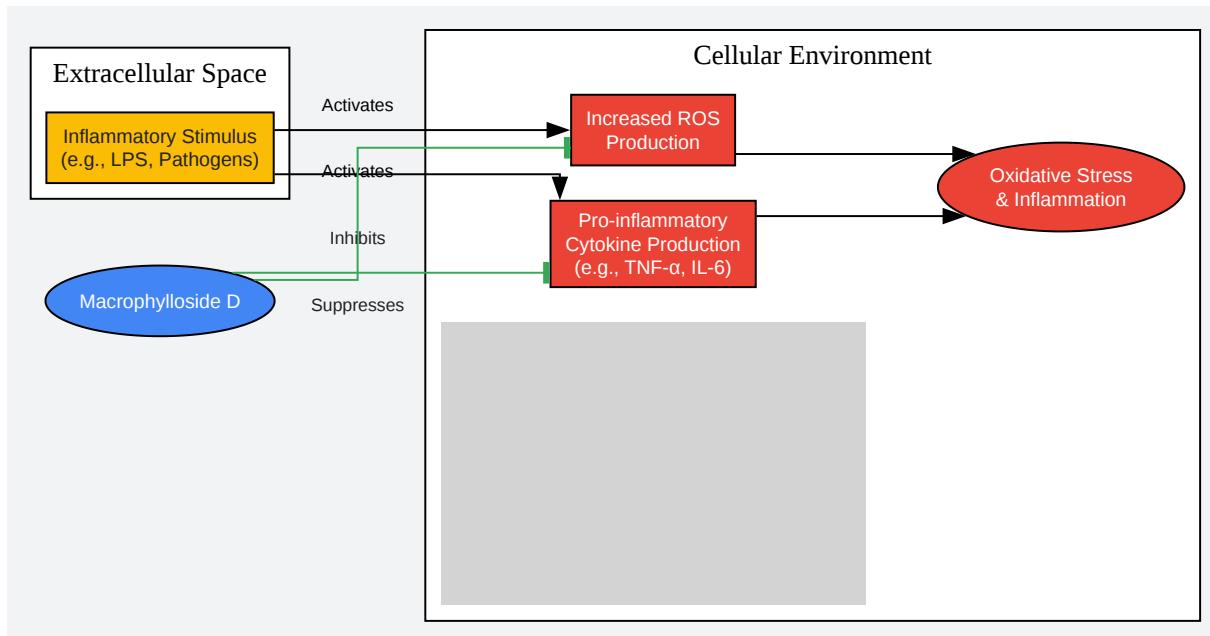
Property	Value	References
CAS Number	179457-69-3	[1] [2] [3] [4] [5] [6] [7]
Molecular Formula	C ₂₅ H ₃₄ O ₁₄	[1] [3]
Molecular Weight	558.5 g/mol	[1]
Compound Type	Phenol, Glycoside, Saponin, Chromene Derivative	[1] [2]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone, Pyridine, Methanol, Ethanol.	[2] [6] [7]
Storage (Powder)	-20°C for up to 3 years.	[3]
Storage (In Solvent)	-80°C for up to 1 year.	[3]

Biological Activity and Mechanism of Action

Macrophylloloside D is investigated for its potential therapeutic effects, which are primarily linked to its antioxidant and anti-inflammatory capabilities.[\[1\]](#)

- Core Bioactivity: The compound's mode of action is understood to involve the modulation of oxidative pathways and the inhibition of inflammatory responses.[\[1\]](#)
- Mechanism: It is reported to exert its effects by regulating reactive oxygen species (ROS) and suppressing the production of pro-inflammatory cytokines.[\[1\]](#) This dual activity makes it a candidate for further investigation in pathologies where oxidative stress and inflammation are key drivers, such as cardiovascular and neurodegenerative disorders.[\[1\]](#)

Below is a diagram illustrating the proposed general mechanism of action for **Macrophylloloside D**.



[Click to download full resolution via product page](#)

Proposed Anti-inflammatory & Antioxidant Mechanism of **Macrophylloside D**.

Experimental Protocols: Isolation and Purification

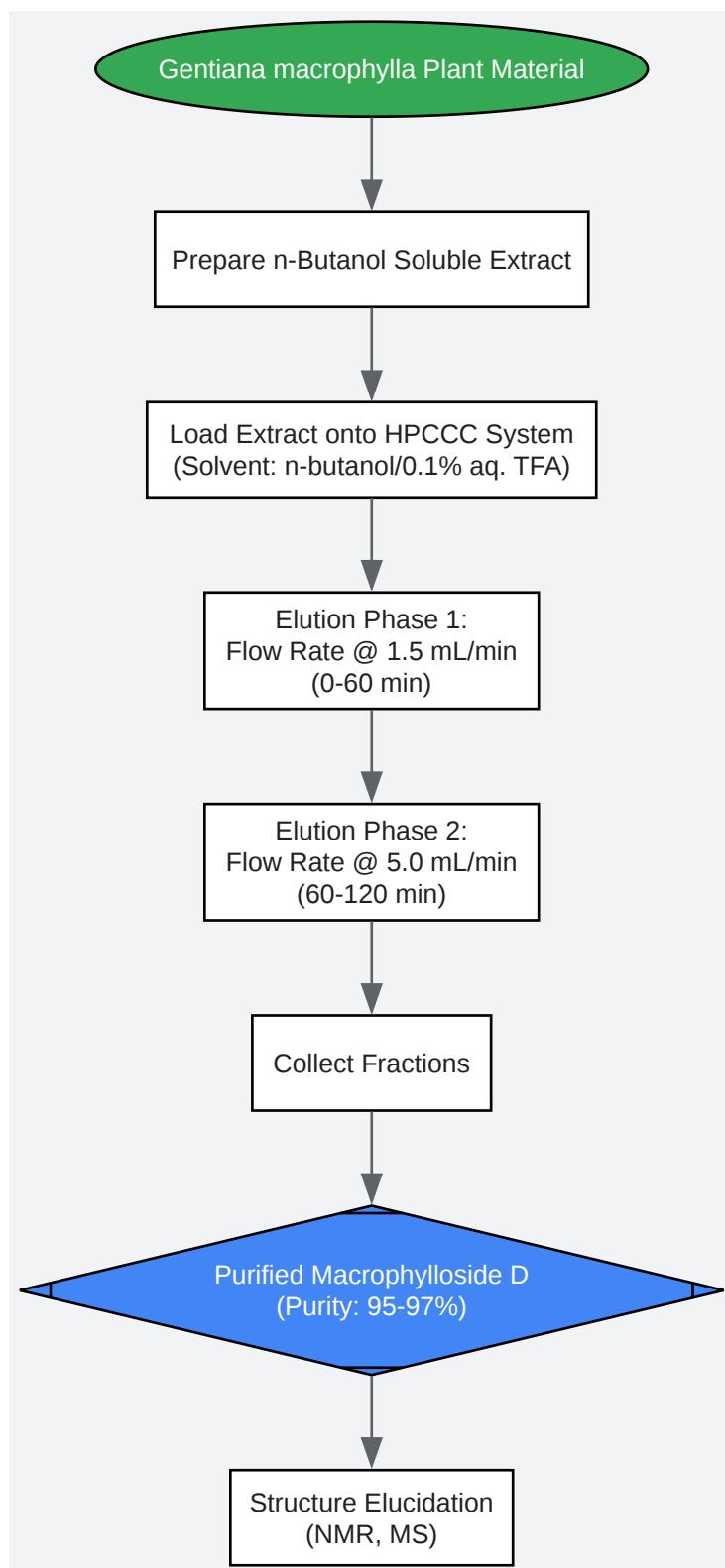
Macrophylloside D is naturally sourced from the herbs of *Gentiana macrophylla*.^{[4][6]} Its isolation has been successfully achieved using high-performance countercurrent chromatography (HPCCC).^[2]

Protocol: Isolation via HPCCC

- Sample Preparation: An n-Butanol-soluble extract is prepared from *Gentiana macrophylla*.^[2]
- Chromatography System:
 - Method: High-Performance Countercurrent Chromatography (HPCCC).^[2]

- Solvent System: A biphasic solvent system of n-butanol/0.1% aqueous trifluoroacetic acid (1:1, v/v) is used in a normal phase mode.[2]
- Elution Method: A consecutive flow rate gradient is applied.
 - Initial Phase: 1.5 mL/min for the first 60 minutes.[2]
 - Second Phase: The flow rate is increased to 5.0 mL/min from 60 to 120 minutes.[2]
- Yield and Purity: This protocol has been shown to yield **Macrophyllloside D** at purities between 95% and 97%. [2] From a 750 mg sample of the extract, yields of 6 mg to 13 mg have been reported.[2]
- Structure Elucidation: The chemical structure of the isolated compound is confirmed using spectroscopic data from ^1H NMR, ^{13}C NMR, and ESI-Q-TOF-MS, which are then compared with previously reported values.[6]

The workflow for this isolation process is visualized below.



[Click to download full resolution via product page](#)

Workflow for the Isolation of **Macrophylloside D** via HPCCC.

Applications in Research and Drug Development

Given its antioxidant and anti-inflammatory properties, **Macrophylloside D** is a valuable compound for biomedical research.[\[1\]](#)

- Preclinical Research: It serves as a candidate for investigations into conditions where oxidative stress and chronic inflammation are implicated, including:
 - Cardiovascular diseases[\[1\]](#)
 - Neurodegenerative disorders[\[1\]](#)
 - Other chronic inflammatory diseases[\[1\]](#)
- Tool Compound: Researchers utilize **Macrophylloside D** to study complex cellular signaling pathways and to evaluate its efficacy in various experimental disease models.[\[1\]](#)

The development of macrocyclic compounds like **Macrophylloside D** is a growing area of interest in drug discovery, as they offer the potential to address targets previously considered "undruggable" by traditional small molecules.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Macrophylloside D | 179457-69-3 | EHA45769 | Biosynth [biosynth.com]
- 2. Macrophylloside D | CAS:179457-69-3 | Phenols | High Purity | Manufacturer BioCrick [biocrick.com]
- 3. Macrophylloside D | TargetMol [targetmol.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. 6-Shogaol | CAS:555-66-8 | Manufacturer ChemFaces [chemfaces.com]
- 6. Macrophylloside D | CAS:179457-69-3 | Manufacturer ChemFaces [chemfaces.com]

- 7. Ranaconitine | CAS:1360-76-5 | Manufacturer ChemFaces [chemfaces.com]
- To cite this document: BenchChem. [Macrophylloloside D (CAS No. 179457-69-3): A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15292644#macrophylloloside-d-cas-number-179457-69-3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com